

Synthesis of ent-Avibactam Sodium: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *ent-Avibactam sodium*

Cat. No.: *B8799853*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Avibactam, a potent β -lactamase inhibitor, plays a crucial role in combating antibiotic resistance. Its enantiomer, ent-avibactam, possesses the (2R, 5S) stereochemistry. While the synthesis of avibactam is well-documented, this guide provides a detailed technical overview of the synthetic pathways to its enantiomer, **ent-avibactam sodium**. By leveraging stereoselective enzymatic resolutions and strategic chiral separations, the synthesis of the key enantiomeric intermediates can be achieved. This document outlines the core synthetic strategies, provides detailed experimental protocols for key steps, presents quantitative data in a structured format, and includes visualizations of the synthetic pathways to facilitate a deeper understanding for researchers in drug discovery and development.

Introduction

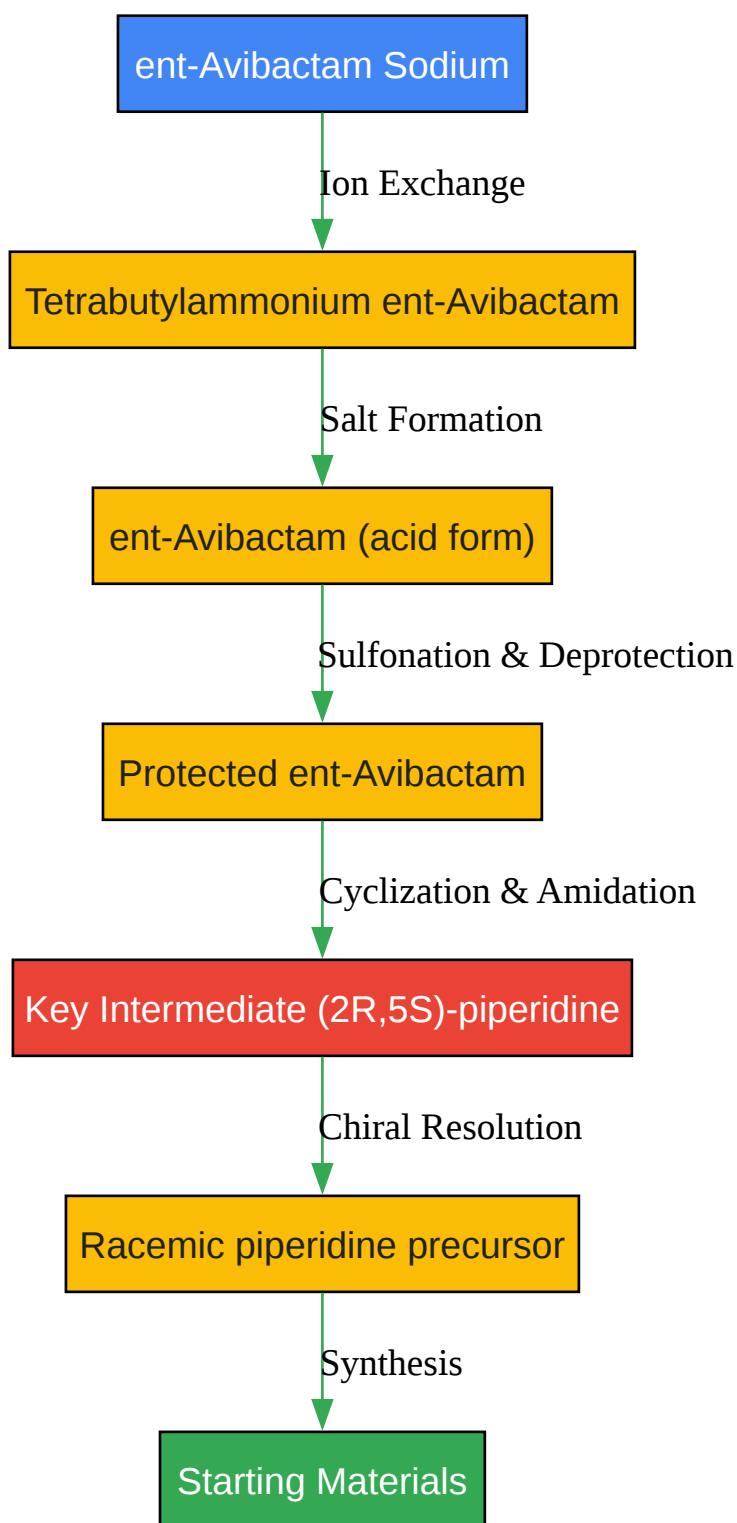
Avibactam is a non- β -lactam, diazabicyclooctane β -lactamase inhibitor that has been approved for clinical use in combination with ceftazidime.[1] Its unique mechanism of action involves reversible covalent inhibition of a wide range of serine β -lactamases, including class A, C, and some class D enzymes.[2] The stereochemistry of avibactam is critical for its biological activity.

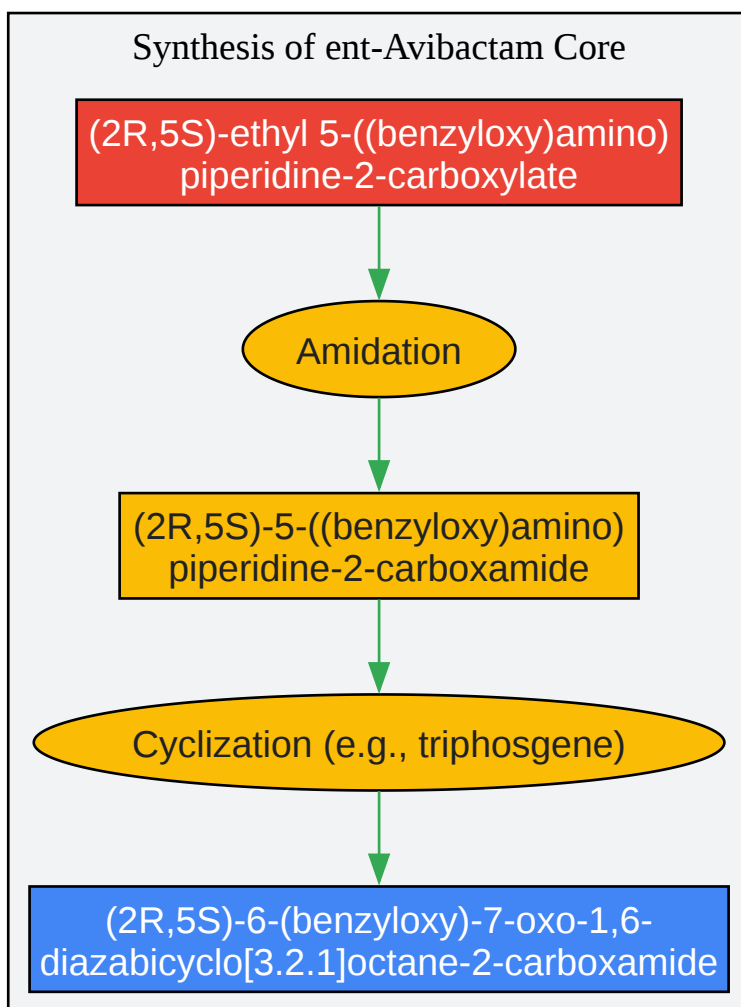
The synthesis of its enantiomer, ent-avibactam, which has the opposite stereochemical configuration at its chiral centers, is of significant interest for structure-activity relationship (SAR) studies and as a reference standard in analytical methods.

This technical guide focuses on the synthesis of **ent-avibactam sodium**, the sodium salt of the (2R, 5S)-enantiomer of avibactam. The synthesis hinges on the preparation of the key chiral intermediate, (2R, 5S)-5-((benzyloxy)amino)piperidine-2-carboxylate, which can be isolated from the mother liquor of the avibactam synthesis that employs enzymatic resolution.

Retrosynthetic Analysis

The synthesis of **ent-avibactam sodium** can be approached via a retrosynthetic strategy analogous to that of avibactam. The core of the strategy involves the formation of the diazabicyclooctane ring system from a suitably functionalized piperidine precursor.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Synthetic approaches towards avibactam and other diazabicyclooctane β -lactamase inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Kinetics of Avibactam Inhibition against Class A, C, and D β -Lactamases - PMC [pmc.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Synthesis of ent-Avibactam Sodium: A Comprehensive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8799853/docs#synthesis-of-ent-avibactam-sodium-a-comprehensive-technical-guide\]](https://www.benchchem.com/product/b8799853/docs#synthesis-of-ent-avibactam-sodium-a-comprehensive-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)